

3-Nitrobenzene-1,2-diol vs 4-Nitrocatechol biological activity

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Compound Focus: 3-Nitrobenzene-1,2-diol

CAS No.: 6665-98-1

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Biological Activity & Experimental Data

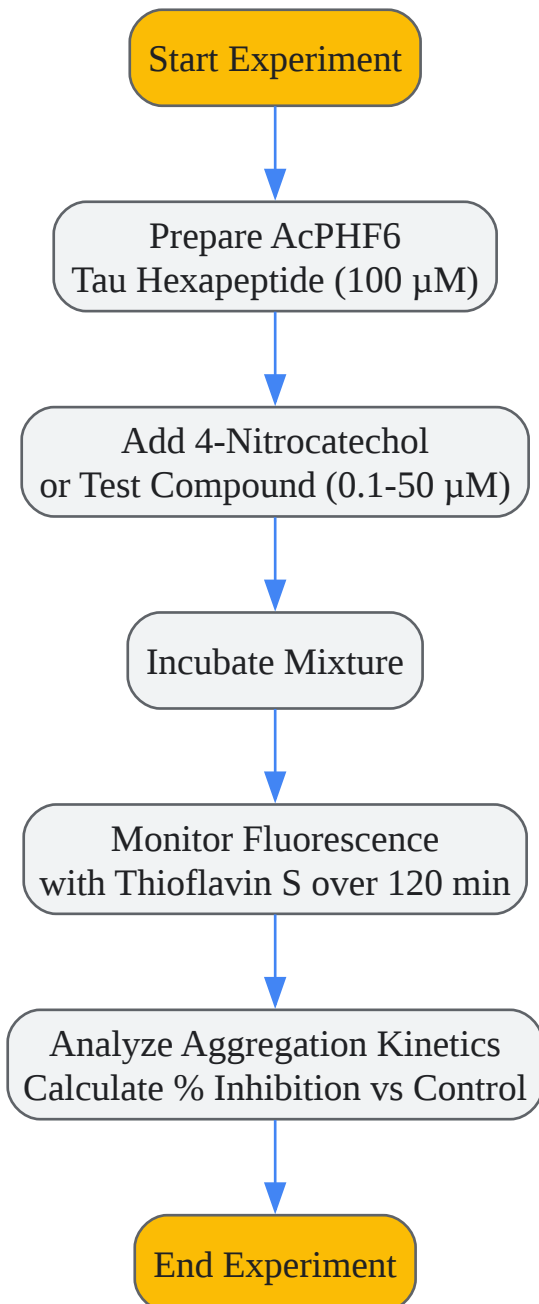
The table below summarizes the key biological activities and experimental findings for **4-Nitrocatechol**.

Activity/Property	Experimental Findings & Mechanism	Experimental Protocol Overview
Tau Aggregation Inhibition [1]	Inhibits aggregation of tau-derived hexapeptide (AcPHF6). Tolcapone (contains nitrocatechol) showed 46% inhibition at 50 μM ; more effective than entacapone [1]. Molecular modeling suggests 3,4-dihydroxy substituents form polar contacts with lysine, and nitro group interacts with steric zipper region, preventing β -sheet assembly [1].	Thioflavin S (ThS) Fluorescence Assay [1]: <ul style="list-style-type: none">• Tau hexapeptide AcPHF6 (100 μM) incubated with test compound.• Fluorescence measured over 120 min.• Aggregation kinetics analyzed; % inhibition calculated from fluorescence intensity.
Enzyme Inhibition [2]	Described as a biologically active inhibitor of various enzymes [2]. Specific enzyme targets and inhibition data (IC ₅₀ /K _i) are not detailed in the available search results. Information on specific assay protocols is not provided in the search results [2].	Iron Complexation [3] Forms anionic chelates (e.g., [Fe(4NC) ₃] ³⁻) in aqueous solution. Forms intensively colored, chloroform-extractable ion-associates with tetrazolium salts for spectrophotometric iron detection [3].
Liquid-Liquid Extraction-Spectrophotometry [3]:		
		Mix Fe(III), 4-nitrocatechol, and tetrazolium salt (MTT or TV) in buffered aqueous solution (pH ~4.7-5.0).

- Extract with chloroform.
- Measure absorbance of organic phase at 430 nm (MTT complex) or 435 nm (TV complex). |

Key Experimental Protocols

For the most well-documented activity (tau aggregation inhibition), the experimental workflow is as follows:



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References

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2. 4-Nitrobenzene-1,2-diol | 4-Nitrocatechol | Inhibitor [targetmol.com]
3. Liquid-Liquid Extraction-Chromogenic Systems Containing Iron(III)... [orientjchem.org]

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